

An In-depth Technical Guide to TCO-PEG2-TCO

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Compound of Interest

Compound Name: *Tco-peg2-tco*

Cat. No.: *B15546493*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the homobifunctional crosslinker, **TCO-PEG2-TCO**. It details the molecule's core structure, physicochemical properties, and its application in advanced bioconjugation strategies, particularly through the inverse-electron-demand Diels-Alder (IEDDA) cycloaddition. This document serves as a resource for professionals engaged in drug development, molecular imaging, and the construction of complex biomolecular architectures.

Core Concepts and Chemical Structure

TCO-PEG2-TCO is a bioorthogonal crosslinking reagent featuring two trans-cyclooctene (TCO) moieties connected by a short, hydrophilic polyethylene glycol (PEG) linker containing two ethylene glycol units. The TCO groups are highly strained alkenes that serve as exceptionally reactive dienophiles for reaction with tetrazine (Tz) partners.^[1] This reaction, known as the inverse-electron-demand Diels-Alder (IEDDA) cycloaddition, is a cornerstone of "click chemistry".^[2] It is prized for its extremely fast reaction kinetics, high specificity, and biocompatibility, as it proceeds rapidly under physiological conditions without the need for a catalyst.^{[1][3]}

The PEG linker enhances the aqueous solubility of the molecule, reduces steric hindrance, and can minimize aggregation of the conjugated biomolecules.^{[2][4]} As a homobifunctional linker, **TCO-PEG2-TCO** is ideally suited for crosslinking two molecules that have been modified with tetrazine groups, facilitating the assembly of antibody-drug conjugates (ADCs), hydrogels, or surface immobilizations.^[2]

Physicochemical Properties

The quantitative data for **TCO-PEG2-TCO** and related structures are summarized below. Data for **TCO-PEG2-TCO** is inferred from its constituent parts, while data for related linkers are provided for comparison.

Property	TCO-PEG2-TCO (Inferred)	TCO-PEG2-amine[5]	TCO-PEG2-acid[6]	TCO-PEG2-DBCO[7]
Chemical Formula	C ₂₄ H ₃₈ N ₂ O ₄	C ₁₅ H ₂₈ N ₂ O ₄	C ₁₅ H ₂₅ NO ₅	C ₃₄ H ₄₁ N ₃ O ₆
Molecular Weight (MW)	434.57 g/mol	300.4 g/mol	329.4 g/mol (for acid)	587.7 g/mol
Purity	>95% (Typical)	>95%	>95% (Typical)	>95% (Typical)
Solubility	DMSO, DMF, DCM	DMSO, DMF, DCM	DMSO, DMF, DCM	DMSO, DMF, DCM
Storage Condition	-20°C	-20°C	-20°C	-20°C
Appearance	White to off-white solid	White to off-white solid	White to off-white solid	White to off-white solid

Note: TCO reagents are not recommended for long-term storage as the TCO moiety can isomerize to the less reactive cis-cyclooctene (CCO) form.[5][6][7]

Reaction Kinetics

The TCO-tetrazine ligation is renowned for its speed. The second-order rate constants are among the highest in bioorthogonal chemistry, often orders of magnitude faster than other methods like copper-catalyzed or strain-promoted alkyne-azide cycloadditions.[3]

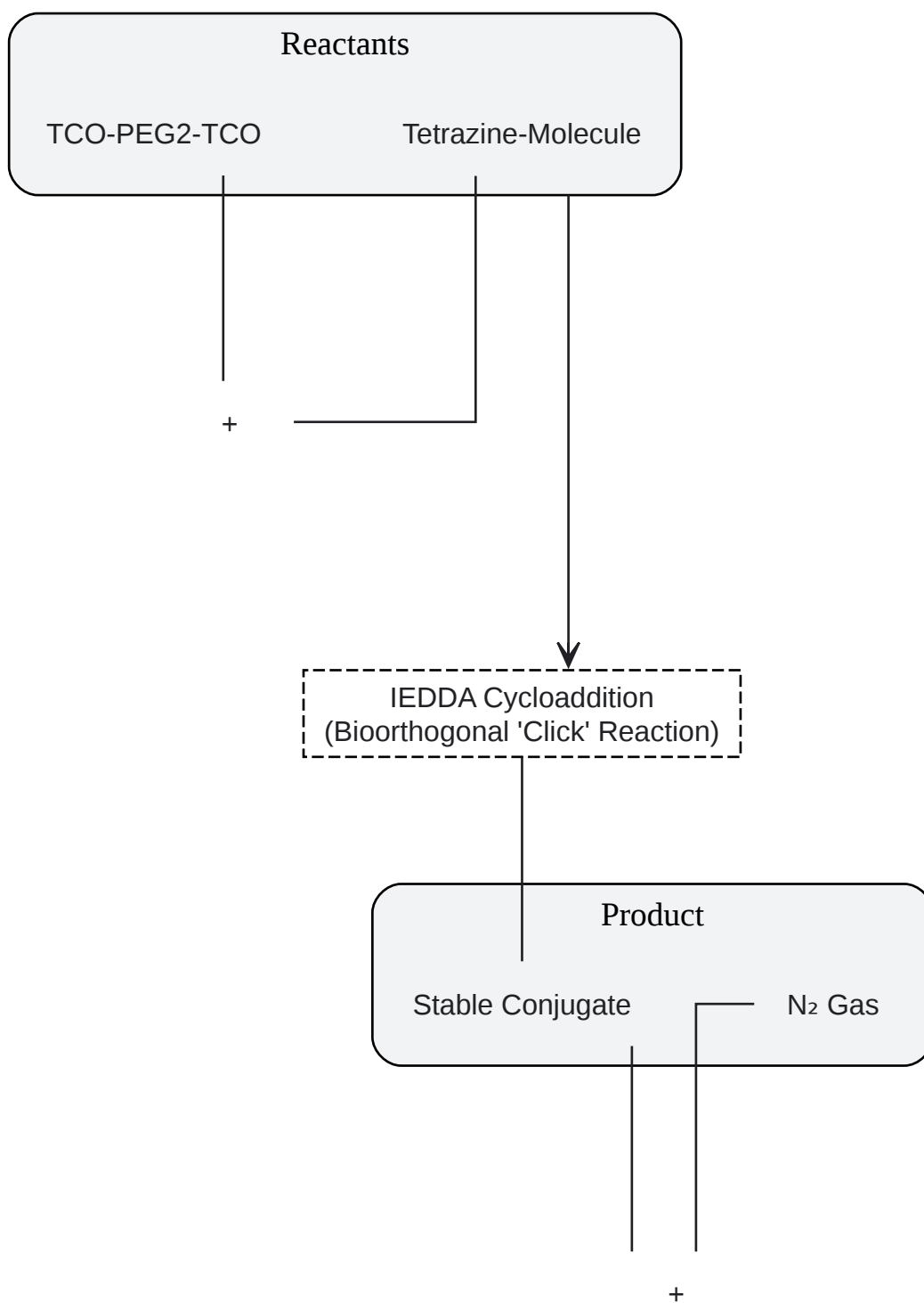
Reaction	Second-Order Rate Constant (k_2)	Conditions
TCO – Tetrazine (Typical)	$\sim 2000 \text{ M}^{-1}\text{s}^{-1}$ [8]	9:1 Methanol/Water
TCO – Tetrazine (Optimized)	Up to $73,000 \text{ M}^{-1}\text{s}^{-1}$ [9]	Buffered Aqueous Solution, 37°C
s-TCO – Tetrazine (Water Soluble)	$(3,300 \pm 40) \times 10^3 \text{ M}^{-1}\text{s}^{-1}$ [10]	Aqueous Media

Visualization of Key Processes

Diagrams created using the DOT language provide clear visual representations of the chemical logic and experimental procedures associated with **TCO-PEG2-TCO**.

The TCO-Tetrazine IEDDA Reaction

The fundamental reaction involves a [4+2] cycloaddition between the TCO dienophile and a tetrazine diene, followed by a retro-Diels-Alder reaction that irreversibly releases nitrogen gas, driving the reaction to completion.[3][8]



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Caption: The inverse-electron-demand Diels-Alder (IEDDA) reaction pathway.

Experimental Workflow: Crosslinking Two Proteins

This workflow outlines the process of using **TCO-PEG2-TCO** to crosslink two distinct proteins (Protein A and Protein B), each of which has been pre-functionalized with a tetrazine moiety.

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References

- 1. precisepeg.com [precisepeg.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. escholarship.org [escholarship.org]
- 5. TCO-PEG2-amine, 2141981-87-3 | BroadPharm [broadpharm.com]
- 6. TCO-PEG2-acid, 2250217-31-1 | BroadPharm [broadpharm.com]
- 7. TCO-PEG2-DBCO | BroadPharm [broadpharm.com]
- 8. TCO PEG, TCO linker, Tetrazine reactive | BroadPharm [broadpharm.com]
- 9. Lipophilicity and Click Reactivity Determine the Performance of Bioorthogonal Tetrazine Tools in Pretargeted In Vivo Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Trans-cyclooctene—a Swiss army knife for bioorthogonal chemistry: exploring the synthesis, reactivity, and applications in biomedical breakthroughs - PMC [pmc.ncbi.nlm.nih.gov]
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